

Application Notes and Protocols: Synthesis of Ethyl 2-methylbenzoate via Fischer-Speier Esterification

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Compound of Interest

Compound Name: Ethyl 2-methylbenzoate

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Abstract

This document provides a comprehensive guide for the synthesis of **Ethyl 2-methylbenzoate**, a valuable ester in organic synthesis, through the Fischer-Speier esterification of 2-methylbenzoic acid with ethanol. Detailed experimental protocols, including reaction setup, workup, and purification, are presented. Furthermore, this application note includes a summary of the key quantitative data for the starting materials and the product, along with characterization data. The underlying reaction mechanism and the experimental workflow are visually represented through diagrams to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Introduction

The Fischer-Speier esterification is a classic and widely used acid-catalyzed reaction to form an ester from a carboxylic acid and an alcohol.^{[1][2]} This reversible reaction is a cornerstone of organic synthesis due to its versatility and the broad availability of starting materials.^{[2][3]} **Ethyl 2-methylbenzoate**, also known as ethyl o-toluate, serves as a significant building block in the synthesis of more complex organic molecules and finds applications in various chemical industries.^[1] Its synthesis via Fischer-Speier esterification involves the reaction of 2-methylbenzoic acid with an excess of ethanol in the presence of a strong acid catalyst, typically sulfuric acid, to drive the equilibrium towards the formation of the ester product.^{[1][4]}

Quantitative Data

The physical and chemical properties of the key substances involved in the synthesis of **Ethyl 2-methylbenzoate** are summarized below for easy reference.

Table 1: Physical and Chemical Properties of Reactants and Product

Compound	Chemical Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)
2-Methylbenzoic Acid	C ₈ H ₈ O ₂	136.15	258-259	1.06
Ethanol	C ₂ H ₆ O	46.07	78.37	0.789
Sulfuric Acid	H ₂ SO ₄	98.08	337	1.84
Ethyl 2-methylbenzoate	C ₁₀ H ₁₂ O ₂	164.20	220-221 @ 731 mmHg	1.032 @ 25°C

Table 2: Spectroscopic Data for **Ethyl 2-methylbenzoate**

Spectroscopy	Data
¹ H NMR (CDCl ₃ , ppm)	δ 7.91 (d, J=8.0 Hz, 1H), 7.36 (t, J=7.6 Hz, 1H), 7.21 (m, 2H), 4.36 (q, J=7.3 Hz, 2H), 2.58 (s, 3H), 1.39 (t, J=7.3 Hz, 3H)[1]
¹³ C NMR (predicted, ppm)	~167.5 (C=O), ~139.0 (C-CH ₃), ~131.5 (Ar-CH), ~130.8 (Ar-CH), ~129.5 (Ar-C), ~125.5 (Ar-CH), ~60.5 (-OCH ₂ -), ~14.0 (-CH ₃)

Experimental Protocol

This protocol is a generalized procedure based on established methods for Fischer esterification of benzoic acid derivatives.[3][4][5]

3.1. Materials and Reagents

- 2-Methylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Diethyl ether
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate

3.2. Reaction Setup and Procedure

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-methylbenzoic acid and an excess of absolute ethanol (typically a 3 to 5-fold molar excess).
- While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux using a heating mantle and continue refluxing for 1-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

3.3. Workup and Purification

- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the cooled mixture to a separatory funnel containing deionized water.
- Extract the aqueous layer with diethyl ether. Combine the organic extracts.
- Wash the combined organic layer sequentially with deionized water, 5% sodium bicarbonate solution (to neutralize any unreacted acid), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.

- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- Purify the crude **Ethyl 2-methylbenzoate** by distillation under reduced pressure to obtain the final product.

Visualizations

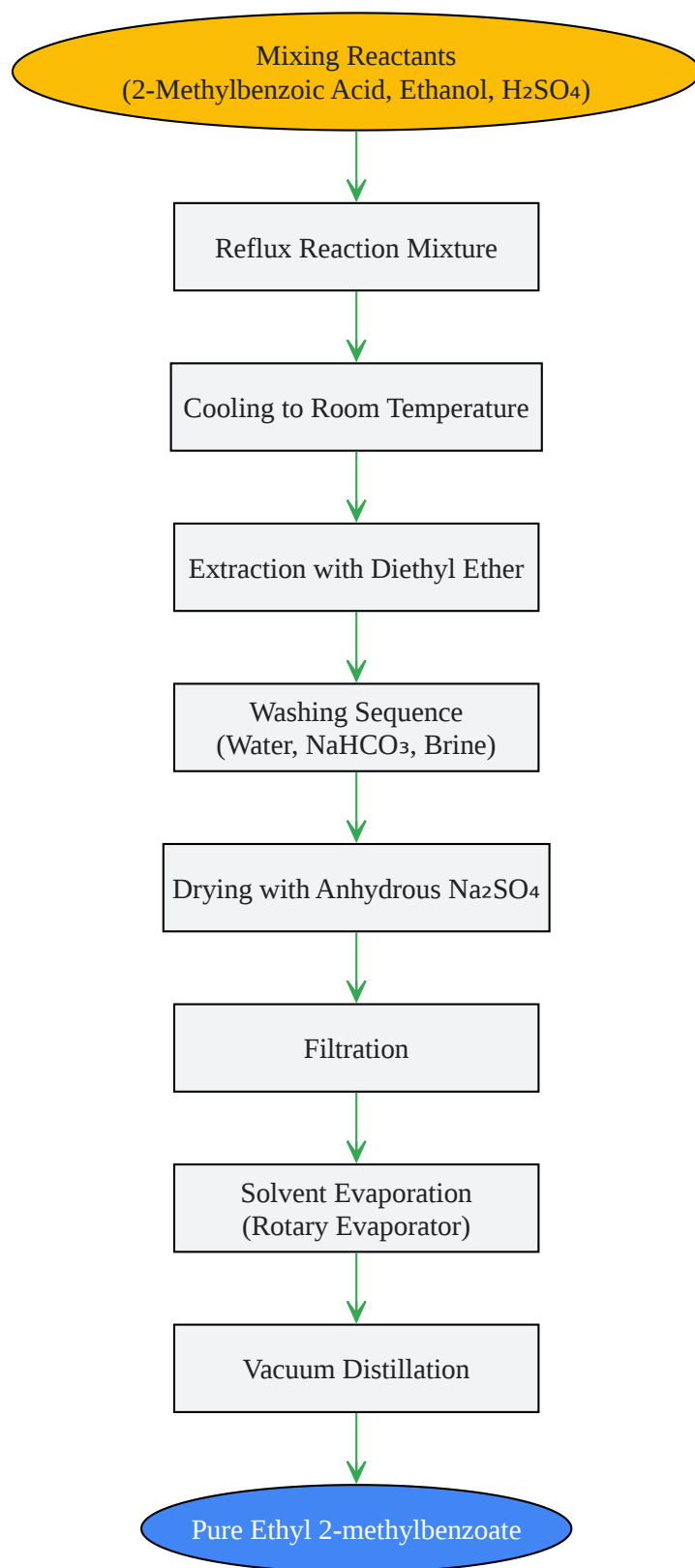
4.1. Reaction Mechanism

The Fischer-Speier esterification proceeds through a series of equilibrium steps involving protonation of the carboxylic acid, nucleophilic attack by the alcohol, and subsequent dehydration to form the ester.

Caption: Mechanism of Fischer-Speier Esterification.

4.2. Experimental Workflow

The overall experimental process from starting materials to the purified product is outlined in the following workflow diagram.



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Caption: Workflow for **Ethyl 2-methylbenzoate** Synthesis.

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References

- 1. Ethyl 2-methylbenzoate | 87-24-1 | Benchchem [benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. docsity.com [docsity.com]
- 4. scribd.com [scribd.com]
- 5. studylib.net [studylib.net]
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